

# Clinical Efficacy and Safety of Cefdinir in Pediatric Infections

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: $\Delta$ 2-Cefdinir

CAS No.: 934986-49-9

Cat. No.: S1798949

[Get Quote](#)

Infection Type	Comparator Drug	Cefdinir Dosage Regimen	Clinical Success / Cure Rate	Microbiologic Eradication Rate	Key Safety Findings
Acute Otitis Media (AOM) [1]	Amoxicillin/Clavulanate	14 mg/kg, once daily for 10 days	<b>83.3%</b> (85/102)	Presumptive for all pathogens: <b>84.6%</b> (55/65) [1]	Diarrhea: <b>10%</b> (significantly lower than amoxicillin/clavulanate at 35%) [1]
	Amoxicillin/Clavulanate	7 mg/kg, twice daily for 10 days	<b>80.2%</b> (81/101)	Presumptive for all pathogens: <b>81.8%</b> (54/66) [1]	Diarrhea: <b>13%</b> (significantly lower than amoxicillin/clavulanate) [1]
	Amoxicillin/Clavulanate	40/10 mg/kg/day, 3 times daily for 10 days	<b>86.0%</b> (86/100)	Presumptive for all pathogens: <b>83.3%</b> (55/66) [1]	Diarrhea: <b>35%</b> [1]
Streptococcal Pharyngitis [2]	Penicillin V	7 mg/kg twice daily for 5 days or 10	<b>94.9%</b> (combined regimens)	<b>92.7%</b> (combined regimens)	Adverse event rates were comparable to penicillin V [2]

Infection Type	Comparator Drug	Cefdinir Dosage Regimen	Clinical Success / Cure Rate	Microbiologic Eradication Rate	Key Safety Findings
		days; 14 mg/kg once daily for 10 days			
	Penicillin V	10 mg/kg, 4 times daily for 10 days	<b>88.5%</b>	<b>70.9%</b>	Adverse event rates were comparable to cefdinir [2]
<b>Streptococcal Pharyngitis (Older Patients) [3]</b>	Penicillin V	300 mg, twice daily for 5 days	<b>89.0%</b> (194/218)	<b>88.5%</b> (193/218) at 5-10 days post-therapy [3]	Adverse reaction rate: <b>18.3%</b> [3]
	Penicillin V	250 mg, 4 times daily for 10 days	<b>84.6%</b> (181/214)	<b>82.2%</b> (176/214) at 5-10 days post-therapy [3]	Adverse reaction rate: <b>15.0%</b> [3]

## Detailed Experimental Protocols

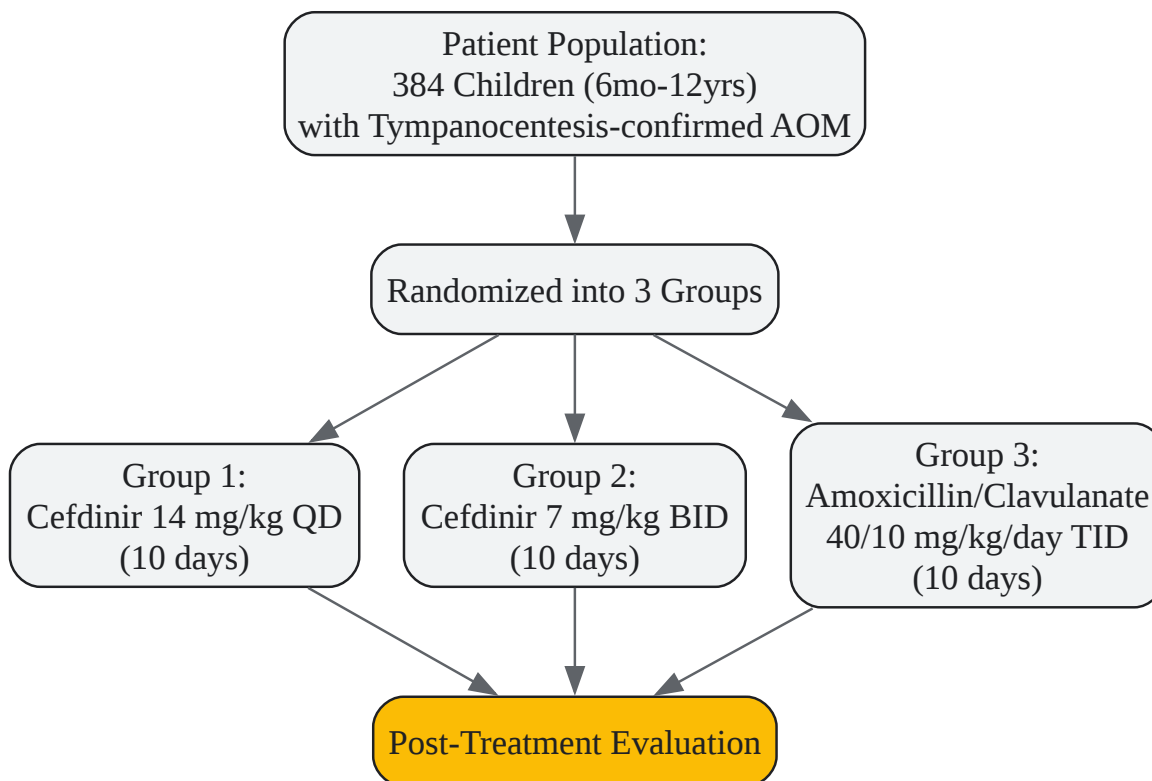
The efficacy data in the table above comes from rigorous clinical trials. Below is a summary of the key methodological details for the primary studies cited.

### Clinical Trial for Acute Otitis Media (AOM) [1]

- **Objective:** To compare the safety and efficacy of two cefdinir regimens with amoxicillin/clavulanate for treating suppurative acute otitis media.
- **Design:** Investigator-blinded, randomized, comparative, multicenter trial.
- **Patients:** 384 children, aged 6 months to 12 years, with tympanocentesis-confirmed, nonrefractory AOM.
- **Intervention:** Patients were randomized to a 10-day treatment with:

- Cefdinir 14 mg/kg once daily (QD)
- Cefdinir 7 mg/kg twice daily (BID)
- Amoxicillin/clavulanate 40/10 mg/kg/day divided into three doses (TID)
- **Outcomes Measured:**
  - **Clinical Success:** Resolution or improvement of signs and symptoms at the end of therapy.
  - **Microbiologic Eradication:** Absence of the initial pathogen in a repeat tympanocentesis at the end of therapy.
  - **Safety:** Assessment of treatment-associated adverse events.

The workflow of this clinical trial is summarized in the following diagram:



[Click to download full resolution via product page](#)

## Clinical Trials for Streptococcal Pharyngitis/Tonsillopharyngitis [2]

- **Objective:** To compare the efficacy and tolerability of cefdinir and penicillin V in pediatric streptococcal tonsillopharyngitis.
- **Design:** Two multicenter, randomized, investigator-blinded trials.
- **Patients:** Children  $\leq 12$  years of age with sore throat, pharyngeal erythema, and a positive rapid streptococcal antigen test.
- **Intervention:**

- **Study A:** Cefdinir (7 mg/kg BID or 14 mg/kg QD) for 10 days vs. Penicillin V (10 mg/kg, 4 times daily) for 10 days.
- **Study B:** Cefdinir (7 mg/kg BID) for 5 days vs. Penicillin V (10 mg/kg, 4 times daily) for 10 days.
- **Outcomes Measured:**
  - **Clinical Cure:** Absence or satisfactory remission of all signs and symptoms.
  - **Microbiologic Eradication:** Throat culture negative for the original Group A Beta-Hemolytic *Streptococcus* (GABHS) strain.

## Key Interpretations of the Data

- **For Acute Otitis Media:** Cefdinir, particularly the 14 mg/kg once-daily regimen, is **clinically as effective as** amoxicillin/clavulanate. A significant advantage is its **superior gastrointestinal tolerability**, with a markedly lower incidence of diarrhea [1].
- **For Streptococcal Pharyngitis:** Cefdinir demonstrates **high clinical cure and microbiologic eradication rates**. The data suggests that a **shorter 5-day course** of cefdinir can be as effective as a 10-day course of penicillin V, which may improve patient compliance [3] [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Comparative safety and efficacy of cefdinir vs amoxicillin ... [pubmed.ncbi.nlm.nih.gov]
2. Comparison of cefdinir and penicillin V in the treatment ... [pubmed.ncbi.nlm.nih.gov]
3. Five-Day Cefdinir Treatment for Streptococcal Pharyngitis - PMC [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Clinical Efficacy and Safety of Cefdinir in Pediatric Infections]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1798949#cefдинir-clinical-efficacy-rates-pediatric-infections>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

[Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)